

Initial Toxicity Screening of 4-(4-Bromophenyl)butanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Bromophenyl)butanoic acid

Cat. No.: B1331123

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a framework for the initial toxicity screening of **4-(4-Bromophenyl)butanoic acid**. As of the date of this publication, specific toxicological data for this compound is limited. The protocols and potential pathways described herein are based on established guidelines for chemical safety assessment and data from structurally related compounds. All experimental work should be conducted in compliance with institutional and regulatory guidelines.

Introduction

4-(4-Bromophenyl)butanoic acid is a halogenated aromatic carboxylic acid. Its structure warrants a systematic evaluation of its potential toxicity early in the drug discovery or chemical development pipeline. This guide outlines a tiered approach for the initial toxicity screening of this compound, encompassing acute oral toxicity, in vitro cytotoxicity, and genotoxicity. The provided experimental protocols are based on internationally recognized guidelines, such as those from the Organisation for aEconomic Co-operation and Development (OECD), to ensure data quality and regulatory acceptance.

Physicochemical Properties and Hazard Identification

Before commencing toxicological studies, it is crucial to understand the basic physicochemical properties and existing hazard information for **4-(4-Bromophenyl)butanoic acid**.

Table 1: Physicochemical and Hazard Information for **4-(4-Bromophenyl)butanoic acid**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	-
Molecular Weight	243.10 g/mol	-
CAS Number	35656-89-4	-
Appearance	Solid	-
GHS Classification	Acute Toxicity 4, Oral	[1][2]
Hazard Statement	H302: Harmful if swallowed	[1][2]

Tiered Approach to Toxicity Screening

A tiered approach to toxicity testing is a resource-efficient strategy to identify potential hazards. The initial screening should focus on acute toxicity, cytotoxicity, and genotoxicity.

Tier 1: Initial Screening

Acute Oral Toxicity (OECD 423)



In Vitro Cytotoxicity (MTT Assay)



In Vitro Genotoxicity



In Vitro Genotoxicity Assays

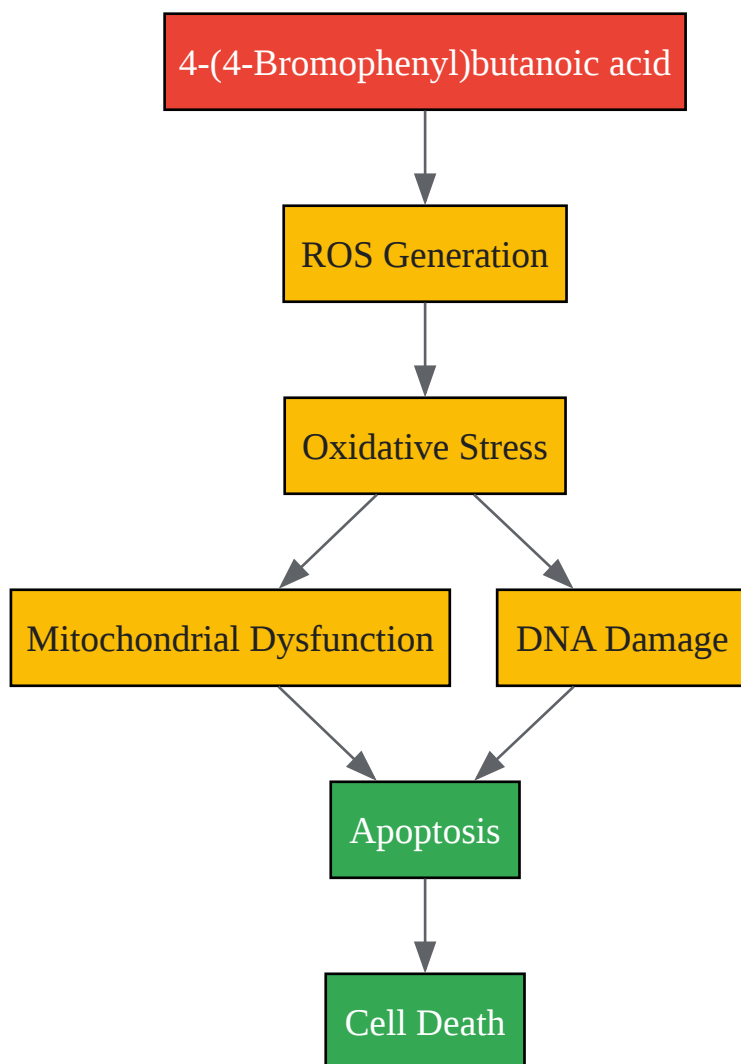
Bacterial Reverse Mutation Assay (Ames Test, OECD 471)



In Vitro Micronucleus Assay (OECD 487)

MTT Assay Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]

- To cite this document: BenchChem. [Initial Toxicity Screening of 4-(4-Bromophenyl)butanoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331123#initial-toxicity-screening-of-4-4-bromophenyl-butanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com